

# DOWSIL™ 710 Dissolved Gas Removal: Technical Support Center

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## Compound of Interest

Compound Name: DO 710

Cat. No.: B1230134

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to removing dissolved gases from DOWSIL™ 710 fluid. Find answers to frequently asked questions and detailed troubleshooting guides to ensure the optimal performance of this silicone fluid in your experiments.

## Frequently Asked Questions (FAQs)

Q1: Why is it important to remove dissolved gases from DOWSIL™ 710?

A1: Dissolved gases, such as air (primarily nitrogen and oxygen), can introduce variability and potential artifacts into sensitive experiments. In applications where DOWSIL™ 710 is used as a heat transfer fluid, thermostat fluid, or in high-voltage electronic applications, the presence of dissolved gases can alter its thermal conductivity, dielectric properties, and overall performance. For drug development and scientific research, entrapped gases can interfere with analytical measurements and reactions, leading to inaccurate results.

Q2: What are the common methods for degassing DOWSIL™ 710?

A2: The most common and effective methods for degassing high-viscosity silicone fluids like DOWSIL™ 710 are:

- **Vacuum Degassing:** This involves placing the fluid in a vacuum chamber and reducing the pressure, which causes dissolved gases to expand and escape from the fluid.

- **Membrane Degassing:** This technique uses a gas-permeable membrane to continuously remove dissolved gases from the fluid as it flows through a contactor. This method is particularly useful for in-line applications.
- **Sparging:** This method involves bubbling an inert gas (like nitrogen or argon) through the fluid. The inert gas purges the dissolved air from the fluid.

Q3: How much can I expect the DOWSIL™ 710 to expand during vacuum degassing?

A3: During vacuum degassing, high-viscosity fluids can expand significantly as the dissolved gases come out of solution. Expect DOWSIL™ 710 to expand to about two to six times its original volume.<sup>[1]</sup> It is crucial to use a container that is large enough to accommodate this expansion to prevent spillage.

Q4: How long does it take to degas DOWSIL™ 710?

A4: The time required for degassing depends on several factors, including the volume of the fluid, the initial gas concentration, the target final gas concentration, the specific degassing method used, and the efficiency of the equipment. For vacuum degassing, the process can take from several minutes to over an hour.<sup>[1]</sup>

Q5: Will degassing alter the properties of DOWSIL™ 710?

A5: When performed correctly, degassing should not significantly alter the key physical and chemical properties of DOWSIL™ 710, such as its viscosity and thermal stability. The primary change is the removal of dissolved gases.

## Troubleshooting Guides

### Vacuum Degassing

Issue	Possible Cause(s)	Recommended Solution(s)
Excessive Foaming or Overflow	1. Vacuum is applied too quickly. 2. Container is too small.	1. Apply the vacuum gradually to control the rate of gas expansion. 2. Use a container that is at least 4-6 times the volume of the fluid. 3. If foaming becomes excessive, briefly and slowly re-introduce a small amount of air into the chamber to break the surface tension of the bubbles before re-applying the vacuum.
Fluid Not Degassing (Few Bubbles)	1. Inadequate vacuum level. 2. The fluid has a very low initial gas concentration.	1. Ensure your vacuum pump can achieve a sufficiently low pressure (typically below 1 Torr). Check for leaks in your vacuum chamber and connections. 2. If the fluid was recently degassed or handled in a way that minimizes air exposure, it may already have a low gas content.
Degassing Takes Too Long	1. High viscosity of the fluid at room temperature. 2. Large volume of fluid. 3. Inefficient vacuum pump.	1. Gently warming the DOWSIL™ 710 (e.g., to 40-60°C) can reduce its viscosity and accelerate the degassing process. Ensure the heating method is uniform and well-controlled. 2. For larger volumes, consider a more powerful vacuum pump or an alternative method like membrane degassing for continuous processing. 3. Ensure your vacuum pump is appropriately sized for the

volume of your chamber and is in good working condition.

## Membrane Degassing

Issue	Possible Cause(s)	Recommended Solution(s)
Inefficient Gas Removal	1. Inadequate vacuum on the gas side of the membrane. 2. Fluid flow rate is too high. 3. Membrane fouling or wetting.	1. Check the vacuum pump and ensure it is pulling a sufficient vacuum on the membrane contactor. 2. Reduce the flow rate of the DOWSIL™ 710 to increase its residence time in the contactor. 3. Consult the membrane contactor manufacturer's instructions for cleaning or replacement procedures. Ensure the fluid is compatible with the membrane material.
Pressure Drop Across the Contactor is Too High	1. Fluid viscosity is too high for the contactor's specifications. 2. Blockage within the membrane contactor.	1. Gently warm the DOWSIL™ 710 to reduce its viscosity before it enters the contactor. 2. Check for any obstructions in the fluid path and clean the system as recommended by the manufacturer.

## Data Presentation

Table 1: Properties of DOWSIL™ 710 and Gas Solubility in Silicone Fluids

Property	Value
DOWSIL™ 710 Viscosity (at 25°C)	500 cSt
Estimated Solubility of Air in Silicone Fluid (at 25°C)	0.16 - 0.19 ml/ml
Estimated Solubility of Nitrogen in Silicone Fluid (at 25°C)	0.16 - 0.17 ml/ml

Note: Gas solubility data is for general polydimethylsiloxane fluids and serves as an estimate for DOWSIL™ 710, which is a polyphenylmethylsiloxane.

## Experimental Protocols

### Protocol 1: Vacuum Degassing of DOWSIL™ 710

Objective: To reduce the concentration of dissolved gases in DOWSIL™ 710 using a vacuum chamber.

Materials:

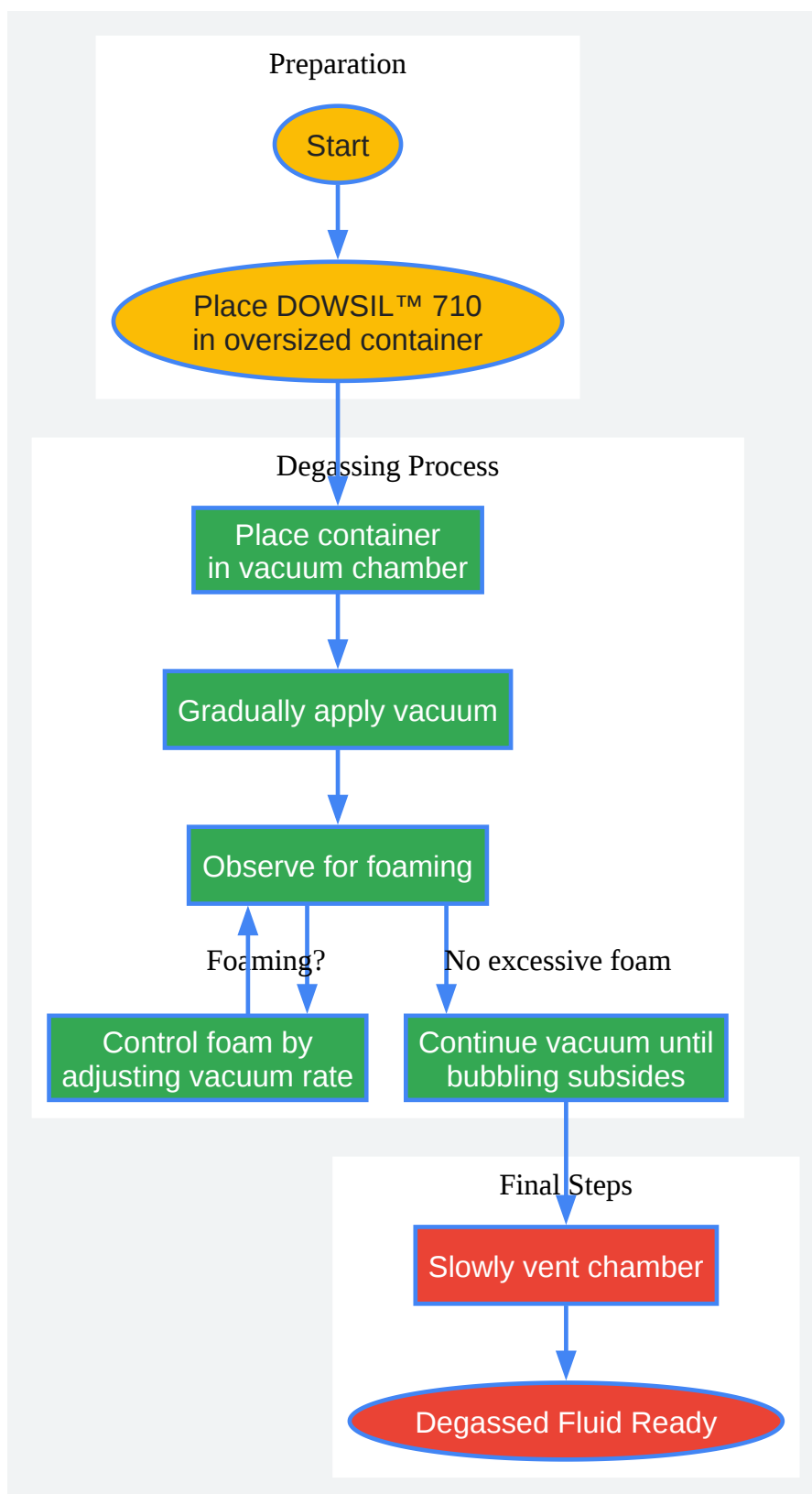
- DOWSIL™ 710 fluid
- Vacuum chamber with a transparent lid
- Vacuum pump capable of reaching <1 Torr
- Appropriately sized container (4-6 times the volume of the fluid)
- (Optional) Hot plate or water bath for gentle heating

Methodology:

- Place the desired volume of DOWSIL™ 710 into the container. Ensure the container is clean and dry.
- (Optional) If heating, gently warm the fluid to 40-60°C to reduce its viscosity.

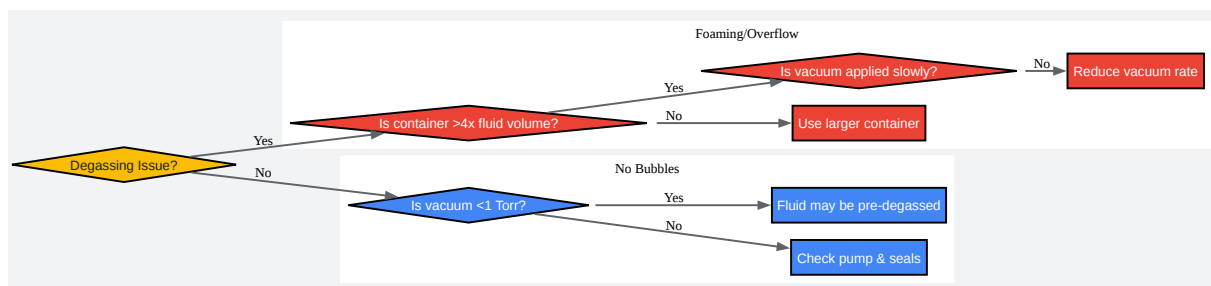
- Place the container inside the vacuum chamber, ensuring it is on a level surface.
- Secure the lid of the vacuum chamber.
- Slowly open the valve to the vacuum pump to begin evacuating the chamber.
- Observe the fluid closely. As the pressure decreases, bubbles will form and the fluid will begin to expand.
- Control the rate of evacuation to manage the foaming. If the foam rises too quickly, partially close the vacuum valve to slow the rate of pressure drop.
- Continue to apply the vacuum until the vigorous bubbling subsides and only small bubbles remain. This typically takes several minutes.
- Maintain the vacuum for an additional 15-30 minutes to ensure thorough degassing.
- Close the valve to the vacuum pump and then turn off the pump.
- Slowly and carefully vent the vacuum chamber to return to atmospheric pressure.
- The degassed DOWSIL™ 710 is now ready for use.

## Visualizations



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Caption: Workflow for Vacuum Degassing DOWSIL™ 710.



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Caption: Troubleshooting Logic for Vacuum Degassing Issues.

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## References

- 1. [schoonoverinc.com](https://www.schoonoverinc.com) [schoonoverinc.com]
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